

An In-depth Technical Guide to Potassium Ascorbyl Tocopheryl Phosphate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Potassium ascorbyl tocopheryl phosphate*

Cat. No.: *B1505944*

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For Researchers, Scientists, and Drug Development Professionals

Introduction: The Genesis of a Hybrid Antioxidant

The development of **Potassium Ascorbyl Tocopheryl Phosphate** (PATP) stems from a foundational understanding of the synergistic relationship between two powerhouse antioxidants: Vitamin C (L-ascorbic acid) and Vitamin E (α -tocopherol). While Vitamin E is a potent lipid-soluble antioxidant that protects cell membranes from lipid peroxidation, it is consumed in the process. Vitamin C, a water-soluble antioxidant, can regenerate the oxidized Vitamin E, restoring its antioxidant capacity. This synergistic interplay provides a more robust defense against oxidative stress.

However, the inherent instability of both L-ascorbic acid and α -tocopherol in cosmetic formulations, particularly their susceptibility to oxidation upon exposure to air and light, has long posed a challenge for formulators. This led to the exploration of more stable derivatives. PATP was engineered as a solution, a unique molecule that covalently links ascorbic acid and tocopherol through a phosphate bridge. This structure not only enhances stability in aqueous solutions but also delivers both vitamins to the skin in a single, bioavailable entity.^{[1][2][3]} As a salt, the potassium counter-ion further ensures its water-solubility.

This technical guide provides a comprehensive overview of the discovery, synthesis, and biological activity of **Potassium Ascorbyl Tocopheryl Phosphate**, offering valuable insights for researchers and professionals in the field of dermatology and drug development.

Chemical and Physical Properties

Potassium Ascorbyl Tocopheryl Phosphate is the potassium salt of a phosphate diester of ascorbic acid and tocopherol. Its chemical structure combines the active cores of both vitamins.

Property	Value	Source
IUPAC Name	potassium;[(2R)-2-[(1S)-1,2-dihydroxyethyl]-3-hydroxy-5-oxo-2H-furan-4-yl] [(2R)-2,5,7,8-tetramethyl-2-[(4R,8R)-4,8,12-trimethyltridecyl]-3,4-dihydrochromen-6-yl] phosphate	PubChem
CAS Number	127061-56-7	PubChem
Molecular Formula	C ₃₅ H ₅₆ KO ₁₀ P	PubChem
Molecular Weight	706.9 g/mol	PubChem
Appearance	Off-white to beige powder (inferred from related compounds)	Inferred
Solubility	Water-soluble	[1][3]

Synthesis and Manufacturing

While specific, proprietary synthesis protocols for **Potassium Ascorbyl Tocopheryl Phosphate** are not publicly detailed, a plausible synthetic route can be inferred from patent literature for related phosphorylated vitamin derivatives. The synthesis is a multi-step process that involves the protection of reactive groups, phosphorylation, and subsequent deprotection and salt formation.

Inferred Synthesis Protocol

Step 1: Protection of Ascorbic Acid

The hydroxyl groups at the 5- and 6-positions of L-ascorbic acid are protected, for example, by forming an isopropylidene ketal, to prevent their reaction during phosphorylation.

Step 2: Phosphorylation

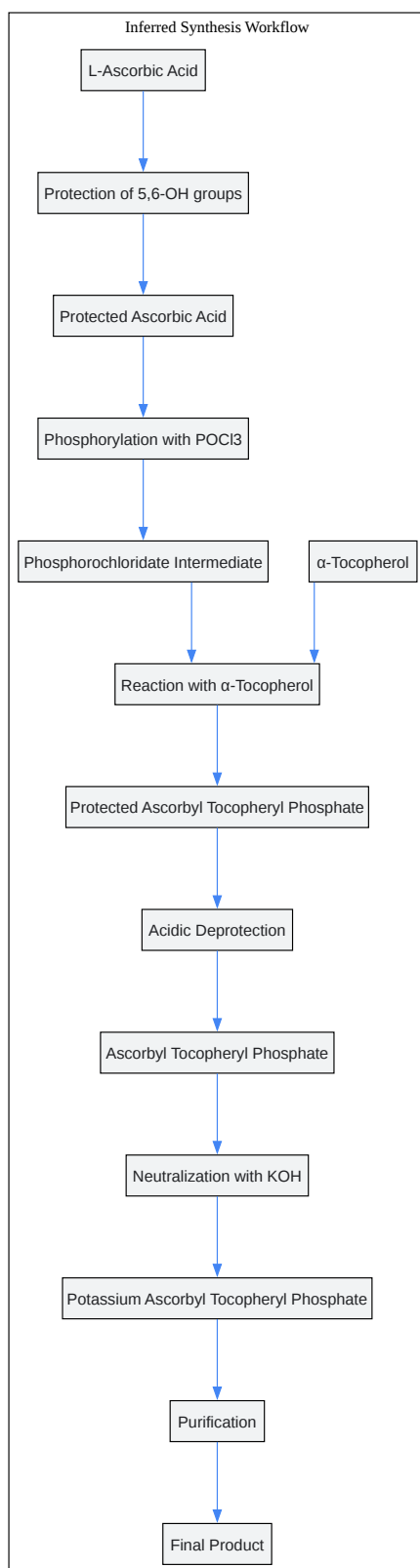
The protected L-ascorbic acid is reacted with a phosphorylating agent, such as phosphorus oxychloride (POCl_3), in the presence of a base (e.g., pyridine) to form a phosphorochloridate intermediate. This intermediate is then reacted with α -tocopherol to form the protected phosphate diester.

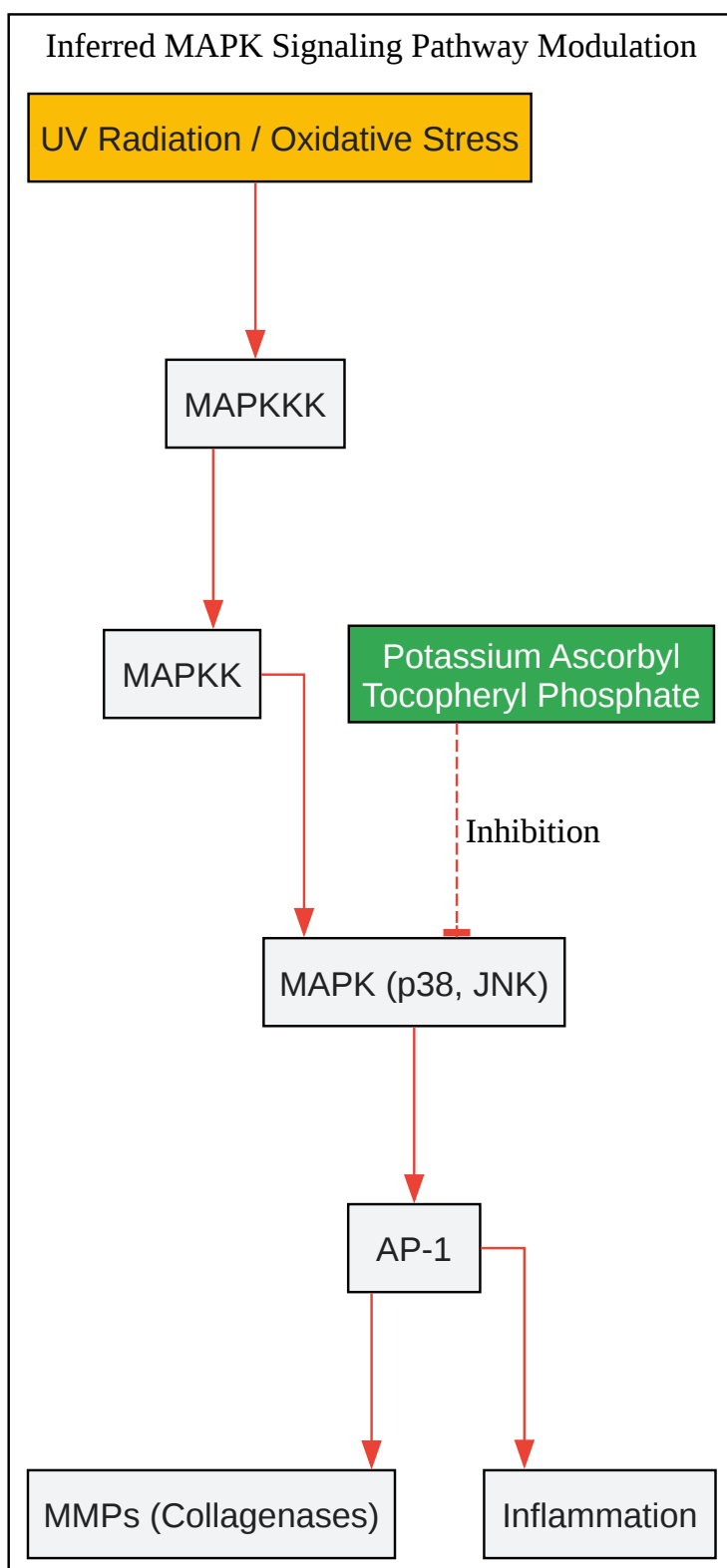
Step 3: Deprotection and Hydrolysis

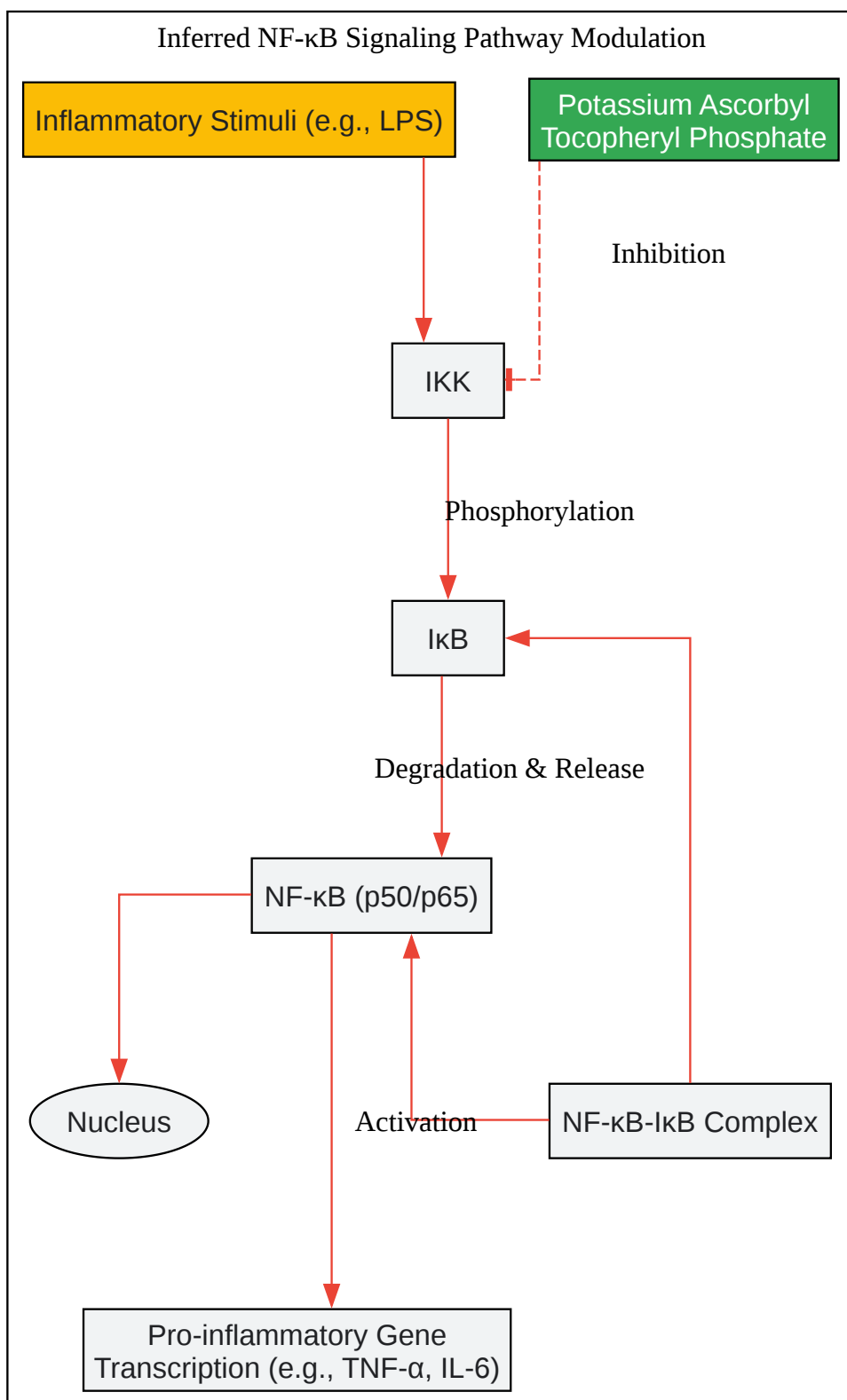
The protecting group on the ascorbic acid moiety is removed under acidic conditions. The resulting diester is then hydrolyzed to yield the free ascorbyl tocopheryl phosphate.

Step 4: Salt Formation and Purification

The ascorbyl tocopheryl phosphate is neutralized with a potassium base, such as potassium hydroxide (KOH), to form the potassium salt. The final product is then purified through techniques like recrystallization or chromatography to yield **Potassium Ascorbyl Tocopheryl Phosphate**.







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- To cite this document: BenchChem. [An In-depth Technical Guide to Potassium Ascorbyl Tocopheryl Phosphate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1505944#discovery-and-development-of-potassium-ascorbyl-tocopheryl-phosphate\]](https://www.benchchem.com/product/b1505944#discovery-and-development-of-potassium-ascorbyl-tocopheryl-phosphate)

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